

A Comparative Guide to N-(4-bromophenyl)urea Analytical Reference Standards

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Compound of Interest

Compound Name: **N-(4-bromophenyl)urea**

Cat. No.: **B154420**

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For researchers, scientists, and drug development professionals, the quality and reliability of analytical reference standards are paramount for ensuring the accuracy and validity of experimental results. **N-(4-bromophenyl)urea**, a key intermediate in the synthesis of various organic compounds, including potential anticonvulsant agents, is no exception.^{[1][2]} This guide provides a comprehensive comparison of commercially available **N-(4-bromophenyl)urea** analytical reference standards, outlines a general analytical methodology for its quality assessment, and discusses potential impurities that may be encountered.

Comparison of Commercially Available Reference Standards

Selecting a suitable analytical reference standard requires careful consideration of several factors, including the supplier's reputation, the quality certifications they hold, and the comprehensiveness of the documentation provided. While a direct head-to-head performance comparison is not publicly available, the following table summarizes key information from prominent suppliers to aid in the selection process. Researchers are encouraged to request a Certificate of Analysis (CoA) from their chosen supplier for detailed lot-specific information.^[3]

Supplier	Product Name	CAS Number	Stated Purity	Certifications	Documentation
LGC Standards	(4-Bromophenyl)urea	1967-25-5	>95% (HPLC) [4]	ISO 17034, ISO/IEC 17025, ISO 9001 (for some products)	Certificate of Analysis available[4][5]
Santa Cruz Biotechnology	N-(4-bromophenyl)urea	1967-25-5	Not specified	Not specified	Certificate of Analysis available for lot-specific data[3]
HPC Standards	4-Bromophenyl urea	1967-25-5	Not specified	Not specified	Safety Data Sheet available[6]
Carl ROTH	(4-Bromophenyl)urea	1967-25-5	ROTICHROM ® Pestilyse® HPLC	Not specified	CoA/MSDS/Specifications available for download[7]
CPAChem	(4-Bromophenyl)urea	1967-25-5	Not specified	ISO 17034, ISO 17025, ISO 9001[8]	Certificate of Analysis and MSDS available for download[8]

Note: The stated purity and certifications may vary for specific product grades offered by the suppliers. It is crucial to verify this information directly with the supplier for the specific lot being purchased.

Analytical Characterization of N-(4-bromophenyl)urea

A robust analytical method is essential for verifying the identity, purity, and stability of an **N-(4-bromophenyl)urea** reference standard. High-Performance Liquid Chromatography (HPLC) is a widely used technique for this purpose.

General HPLC Method Protocol

The following is a general HPLC method that can be adapted for the analysis of **N-(4-bromophenyl)urea**, based on methods used for similar compounds.^[9] Method optimization and validation are critical before routine use.

Chromatographic Conditions:

Parameter	Recommended Conditions
Column	C18, 4.6 mm x 250 mm, 5 µm
Mobile Phase	Acetonitrile and Water (Gradient or Isocratic)
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Injection Volume	10 µL
Column Temperature	30 °C

Sample Preparation:

- Standard Solution: Accurately weigh a suitable amount of the **N-(4-bromophenyl)urea** reference standard and dissolve it in a suitable solvent (e.g., acetonitrile or methanol) to a known concentration.
- Sample Solution: Prepare the sample to be analyzed in the same solvent and at a similar concentration to the standard solution.

Method Validation Parameters

A comprehensive validation of the analytical method should be performed according to ICH guidelines and should include the following parameters:

- Specificity: The ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components.
- Linearity: The ability of the method to elicit test results that are directly proportional to the concentration of the analyte.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Potential Impurities in N-(4-bromophenyl)urea

The synthesis of **N-(4-bromophenyl)urea** typically involves the reaction of p-bromoaniline with a cyanate source.^[2] Potential impurities may arise from starting materials, by-products of the reaction, or degradation of the final product. Understanding these potential impurities is crucial for developing a specific and stability-indicating analytical method.

Potential Process-Related Impurities:

- p-Bromoaniline: Unreacted starting material.
- Di-(4-bromophenyl)urea: A common by-product in urea synthesis.
- Other substituted ureas: Arising from impurities in the starting aniline.

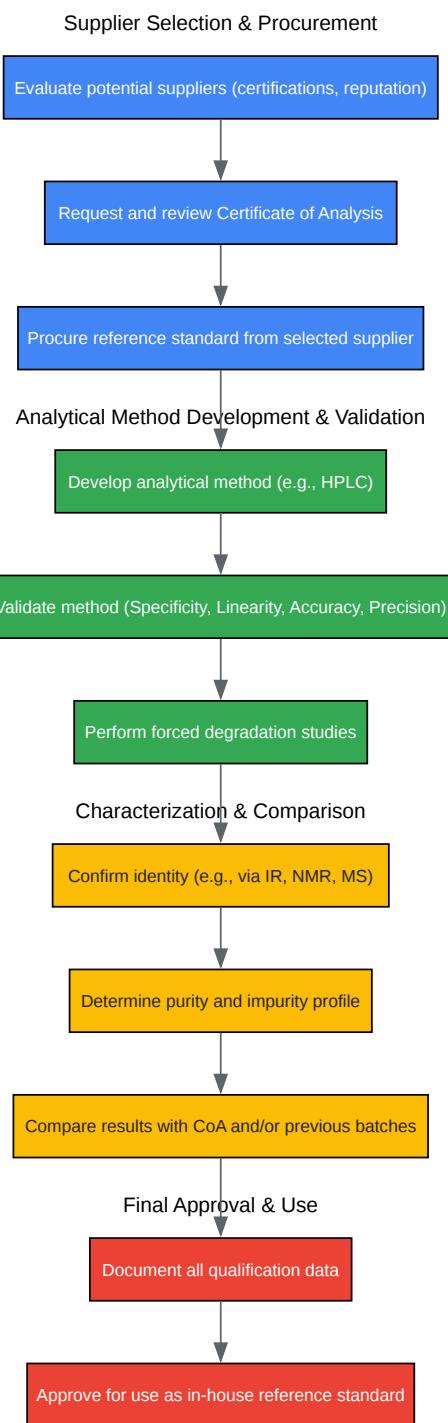
Potential Degradation Products:

Forced degradation studies under various stress conditions (acidic, basic, oxidative, thermal, and photolytic) should be performed to identify potential degradation products and to establish the stability-indicating nature of the analytical method.

Workflow for Qualifying an Analytical Reference Standard

The following diagram illustrates a typical workflow for the qualification of a new analytical reference standard.

Workflow for Qualifying an N-(4-bromophenyl)urea Analytical Reference Standard

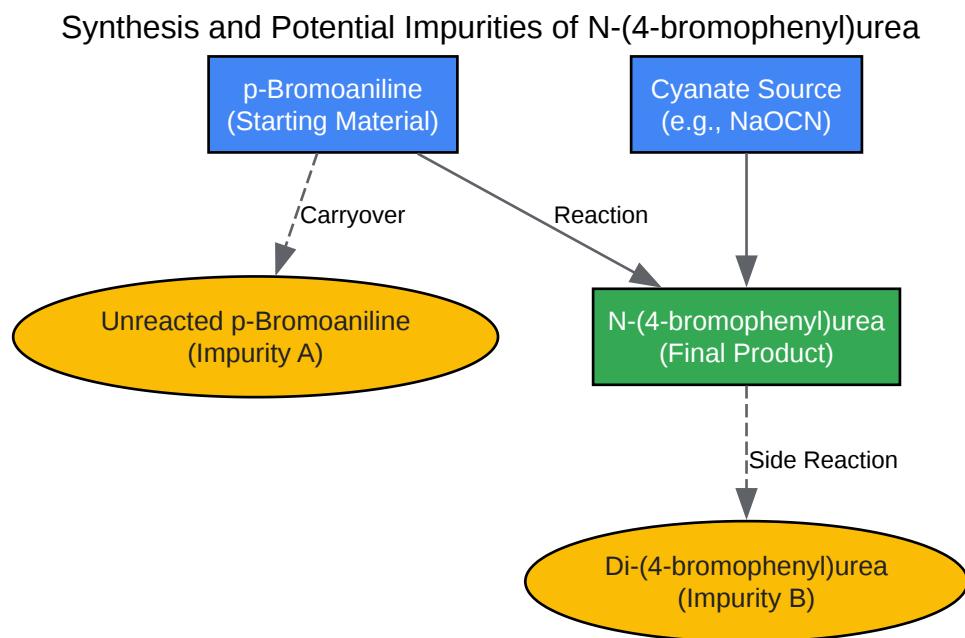


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Caption: A flowchart illustrating the key steps in qualifying an analytical reference standard.

Potential Impurity Profile of N-(4-bromophenyl)urea

The following diagram illustrates the primary synthesis route for **N-(4-bromophenyl)urea** and highlights potential process-related impurities.



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Caption: A diagram showing the synthesis of **N-(4-bromophenyl)urea** and potential impurities.

By carefully selecting a reputable supplier and conducting thorough in-house qualification using a validated analytical method, researchers can ensure the quality and reliability of their **N-(4-bromophenyl)urea** analytical reference standard, leading to more accurate and reproducible scientific outcomes.

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